

Tyclopyrazoflor: A Technical Whitepaper on a Novel Pyrazole Insecticide

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Compound of Interest

Compound Name: Tyclopyrazoflor

Cat. No.: B611520

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Abstract

Tyclopyrazoflor (Molecular Formula: C₁₆H₁₈ClF₃N₄OS) is a novel pyridinyl-pyrazole insecticide demonstrating significant efficacy against a range of sap-sucking insect pests. Developed by Corteva Agriscience, this compound represents a new chemical class of insecticides. This technical guide provides a comprehensive overview of **Tyclopyrazoflor**, including its chemical and physical properties, a detailed synthesis protocol, and an exploration of its mode of action. All quantitative data are summarized for clarity, and experimental workflows are visually represented to facilitate understanding.

Introduction

Tyclopyrazoflor is a synthetic insecticide belonging to the pyrazole class of compounds.^[1] It is characterized as a member of the pyrazoles, specifically a 1H-pyrazole substituted at positions 1, 3, and 4 by a pyridin-3-yl group, a chloro group, and an ethyl{3-[(3,3,3-trifluoropropyl)sulfanyl]propanoyl}nitrilo group, respectively.^[1] This unique structure contributes to its potent insecticidal activity, particularly against pests such as aphids and whiteflies.^[2]

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Tyclopyrazoflor** is presented in Table 1. This data is essential for researchers working with this compound in various

experimental settings.

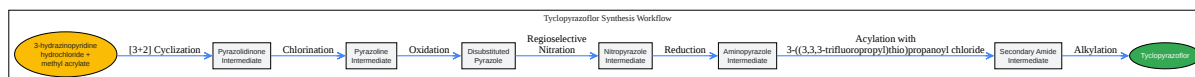
Property	Value	Reference
Molecular Formula	C16H18ClF3N4OS	[1]
Molecular Weight	406.9 g/mol	[1]
CAS Number	1477919-27-9	
IUPAC Name	N-(3-chloro-1-pyridin-3-ylpyrazol-4-yl)-N-ethyl-3-(3,3,3-trifluoropropylsulfanyl)propanamide	
Canonical SMILES	<chem>CCN(C1=CN(N=C1Cl)C2=CN=CC=C2)C(=O)CCSCCC(F)(F)F</chem>	
InChIKey	DBHVHTPMRCXCIY-UHFFFAOYSA-N	

Synthesis of Tyclopyrazoflor

The synthesis of **Tyclopyrazoflor** is a multi-step process that involves the formation of the core pyrazole structure followed by several functionalization steps. A general synthetic scheme is outlined below, with a more detailed experimental protocol provided in the subsequent section. The process begins with a [3+2] cyclization reaction, followed by chlorination, oxidation, nitration, reduction, acylation, and finally alkylation.

General Synthetic Workflow

The overall workflow for the synthesis of **Tyclopyrazoflor** can be visualized as a series of sequential chemical transformations.



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Caption: A high-level overview of the synthetic route to **Ticlopyrazoflor**.

Detailed Experimental Protocol

While specific, detailed experimental parameters from a primary research publication are not publicly available, a general procedure based on established chemical transformations is described below. This protocol is intended for informational purposes and should be adapted and optimized by qualified researchers.

Step 1: [3+2] Cyclization

- Reactants: 3-hydrazinopyridine hydrochloride and methyl acrylate.
- Procedure: These reactants undergo a [3+2] cyclization reaction to form a pyrazolidinone intermediate.

Step 2: Chlorination

- Reactant: Pyrazolidinone intermediate.
- Procedure: The pyrazolidinone is chlorinated to yield a pyrazoline intermediate.

Step 3: Oxidation

- Reactant: Pyrazoline intermediate.
- Procedure: The pyrazoline is oxidized to form the disubstituted pyrazole derivative.

Step 4: Regioselective Nitration

- Reactant: Disubstituted pyrazole derivative.
- Procedure: A regioselective nitration is performed to introduce a nitro group, yielding a nitropyrazole intermediate.

Step 5: Reduction

- Reactant: Nitropyrazole intermediate.
- Procedure: The nitro group is reduced to an amino group to form the corresponding aminopyrazole derivative.

Step 6: Acylation

- Reactants: Aminopyrazole derivative and 3-((3,3,3-trifluoropropyl)thio)propanoyl chloride.
- Procedure: The aminopyrazole is acylated to afford a secondary amide intermediate.

Step 7: Alkylation

- Reactant: Secondary amide intermediate.
- Procedure: The final step is the alkylation of the secondary amide to produce **Tyclopyrazoflor**.

Mode of Action

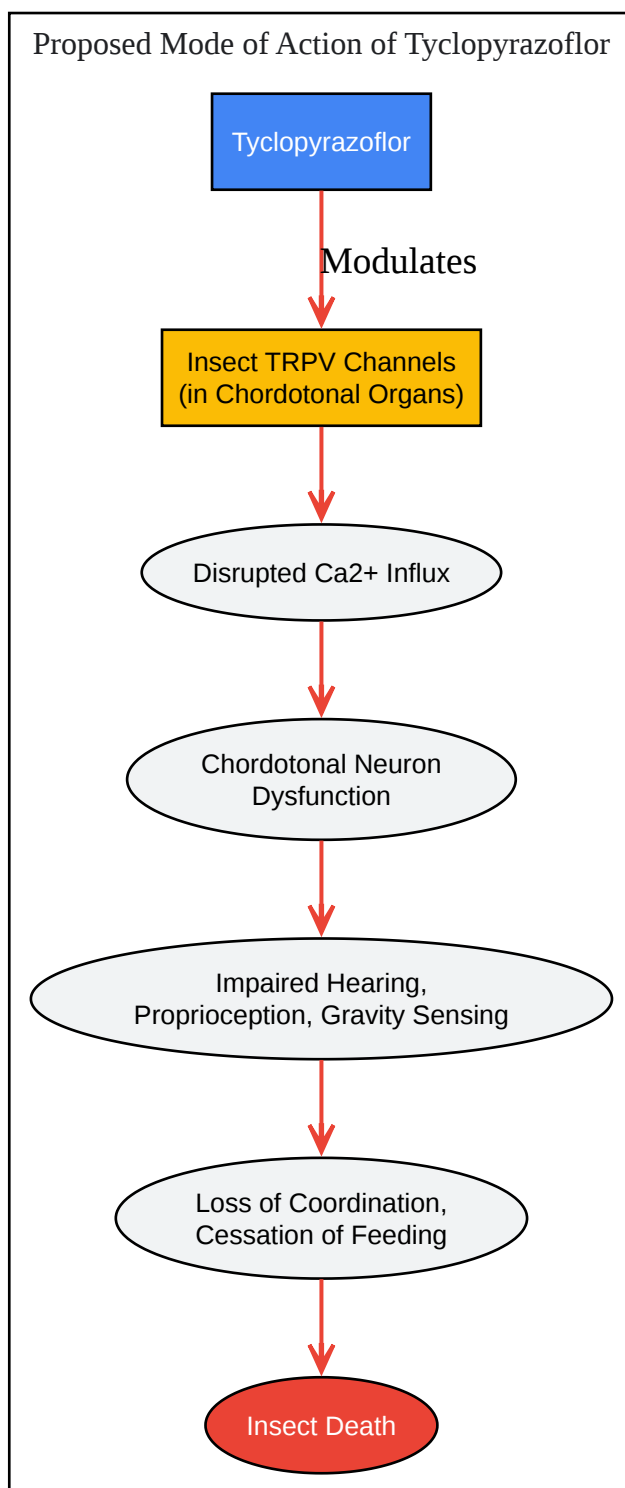
The precise mode of action of **Tyclopyrazoflor** is still under investigation, but it is understood to be a novel mechanism that disrupts the function of the insect's nervous system. Evidence suggests that **Tyclopyrazoflor** acts as a chordotonal organ modulator. Chordotonal organs are sensory organs in insects responsible for hearing, proprioception, and gravity sensing.

One proposed mechanism is the interaction with Transient Receptor Potential Vanilloid (TRPV) channels within these chordotonal organs. By binding to and modulating these channels, **Tyclopyrazoflor** may disrupt the normal sensory input, leading to a loss of coordination and cessation of feeding.

Another suggested, though less substantiated, mode of action involves the blockade of calcium ion transport through the nicotinic acetylcholine receptor and the inhibition of mitochondrial cytochrome c1-c3.

Proposed Signaling Pathway

The following diagram illustrates the hypothesized signaling pathway for **Tyclopyrazoflor**'s action on insect chordotonal organs.



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Caption: Hypothesized signaling cascade of **Tyclopyrazoflor** in insects.

Insecticidal Activity

Tyclopyrazoflor has demonstrated excellent insecticidal activity against a variety of sap-sucking insects. While specific LC50 or LD50 values from peer-reviewed literature are not widely available, reports indicate its effectiveness against challenging pests.

Pest Species	Efficacy	Reference
Green Peach Aphid (<i>Myzus persicae</i>)	Effective Control	
Sweet Potato Whitefly (<i>Bemisia tabaci</i>)	Effective Control of Crawlers	

Conclusion

Tyclopyrazoflor is a promising new insecticide with a novel mode of action. Its unique chemical structure and efficacy against important agricultural pests make it a valuable tool for insecticide resistance management programs. Further research into its precise molecular targets and the development of detailed quantitative structure-activity relationships will be crucial for optimizing its application and for the discovery of next-generation insecticides.

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References

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- 2. researchgate.net [researchgate.net]
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